

An In-depth Technical Guide to the Synthesis and Characterization of Phenoxyethyl Caprylate

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Compound of Interest

Compound Name: *Phenoxyethyl caprylate*

CAS No.: 23511-73-1

Cat. No.: B12750058

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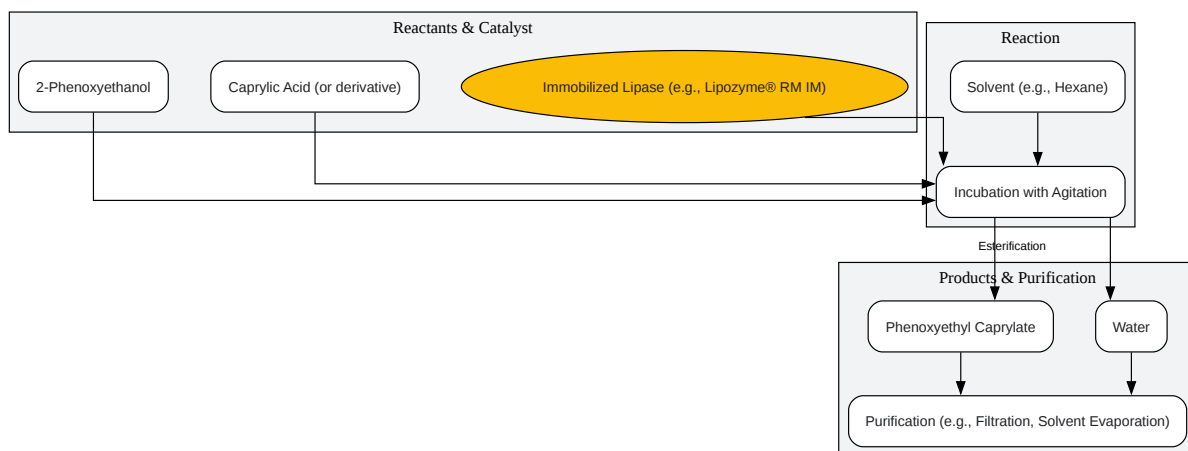
Phenoxyethyl caprylate, also known as 2-phenoxyethyl octanoate, is an organic compound utilized primarily as an emollient and solvent in the cosmetics and personal care industry.[1][2] Its properties, such as a pleasant, non-oily skin feel and the ability to dissolve chemical UV filters, make it a valuable ingredient in sun care lotions, skin creams, and other decorative cosmetics.[1][3] This technical guide provides a comprehensive overview of the synthesis and characterization of **phenoxyethyl caprylate** for researchers, scientists, and drug development professionals.

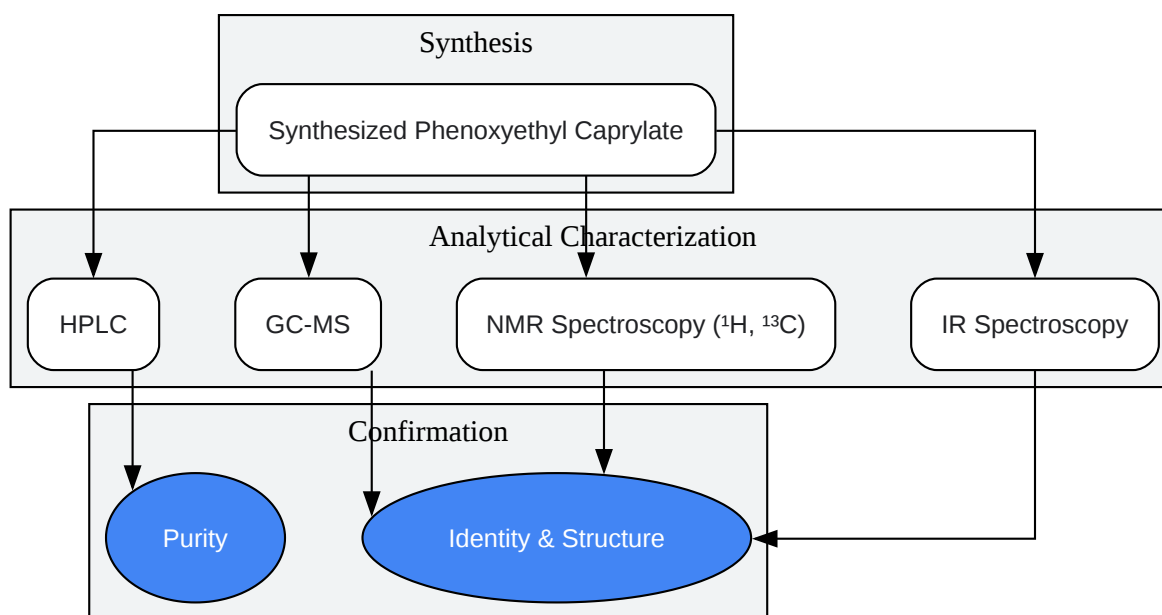
Synthesis of Phenoxyethyl Caprylate

Phenoxyethyl caprylate is synthesized through the esterification of 2-phenoxyethanol and caprylic acid (octanoic acid).[1] This can be achieved through both chemical and enzymatic methods.

Enzymatic synthesis is a green chemistry approach that avoids harsh reaction conditions and produces high yields of the desired ester.[4] Lipases are commonly used as biocatalysts for this reaction.

A general workflow for the enzymatic synthesis of **phenoxyethyl caprylate** is outlined below.





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References

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